

Technical Support Center: 2-Amino-3-(m-tolyl)propanoic Acid Solubility

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Compound of Interest

Compound Name: 2-Amino-3-(m-tolyl)propanoic acid

Cat. No.: B7805697

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Welcome to the technical support guide for **2-Amino-3-(m-tolyl)propanoic acid**. This resource is designed for researchers, scientists, and drug development professionals to provide clear, actionable guidance on the solubility of this compound in common laboratory solvents, DMSO and water. We will address frequent challenges and offer robust troubleshooting protocols to ensure the success and reproducibility of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of 2-Amino-3-(m-tolyl)propanoic acid in DMSO and water?

A1: **2-Amino-3-(m-tolyl)propanoic acid**, a derivative of phenylalanine^[1], exhibits distinct solubility profiles in polar aprotic and polar protic solvents.

- In DMSO: As a strong organic solvent, DMSO is highly effective at dissolving a wide array of organic molecules, including many polymers and inorganic salts^[2]. While specific quantitative data for **2-Amino-3-(m-tolyl)propanoic acid** is not readily available in public literature, analogous non-canonical amino acids are generally soluble in DMSO. It is reasonable to expect good solubility, and vendor information suggests that if initial attempts fail, gentle warming or sonication may aid dissolution^{[3][4]}.
- In Water: The solubility of amino acids in water is intrinsically linked to pH.^{[5][6][7]} **2-Amino-3-(m-tolyl)propanoic acid** possesses both an acidic carboxylic acid group and a basic amino group, allowing it to exist as a cation, anion, or a zwitterion. Its lowest solubility is

typically observed at its isoelectric point (pI), where the net charge is zero. Adjusting the pH away from the pI by adding a dilute acid or base will protonate the amino group or deprotonate the carboxyl group, respectively, increasing the molecule's polarity and enhancing its aqueous solubility.[5][8][9] The presence of the hydrophobic m-tolyl group suggests that its solubility in neutral water will be limited compared to simpler amino acids like alanine.

Solvent	Expected Solubility	Key Influencing Factors
DMSO	Good to High	Solvent's strong, polar aprotic nature.[2]
Water	Low to Moderate	Highly pH-dependent; lowest at the isoelectric point.[5][6][10]

Q2: I'm having trouble dissolving 2-Amino-3-(m-tolyl)propanoic acid in water at a neutral pH. Why is this happening?

A2: This is a common and expected observation. Amino acids often exhibit their minimum solubility in water at a pH near their isoelectric point (pI).[5] At this pH, the molecule exists predominantly as a zwitterion, with both a positive and a negative charge. While charged, the net charge is zero, which can minimize the molecule's interaction with polar water molecules and favor crystal lattice formation, thus reducing solubility. The nonpolar m-tolyl side chain further contributes to low aqueous solubility at neutral pH. To overcome this, you must modify the pH of the solution as detailed in the troubleshooting section below.

Q3: My compound dissolved perfectly in DMSO, but it precipitated when I added it to my aqueous cell culture medium. What went wrong?

A3: This phenomenon, often called "crashing out," is a frequent issue when diluting a DMSO stock solution into an aqueous buffer or medium.[11][12] The compound is highly soluble in the organic DMSO environment, but when this solution is diluted, the solvent environment abruptly

changes to be predominantly aqueous. The aqueous medium cannot maintain the solubility of the hydrophobic compound, causing it to precipitate.[11][13]

Key factors include:

- Exceeding Aqueous Solubility: The final concentration of the compound in the medium is likely above its maximum aqueous solubility limit.
- Final DMSO Concentration: The final percentage of DMSO in your medium is too low to keep the compound dissolved.[12] Most cell lines can tolerate DMSO concentrations of 0.1% to 0.5% without significant toxicity.[11][14]

Solutions to this problem are provided in the Troubleshooting Guide below.

Q4: What is the best practice for preparing and storing a stock solution of this compound?

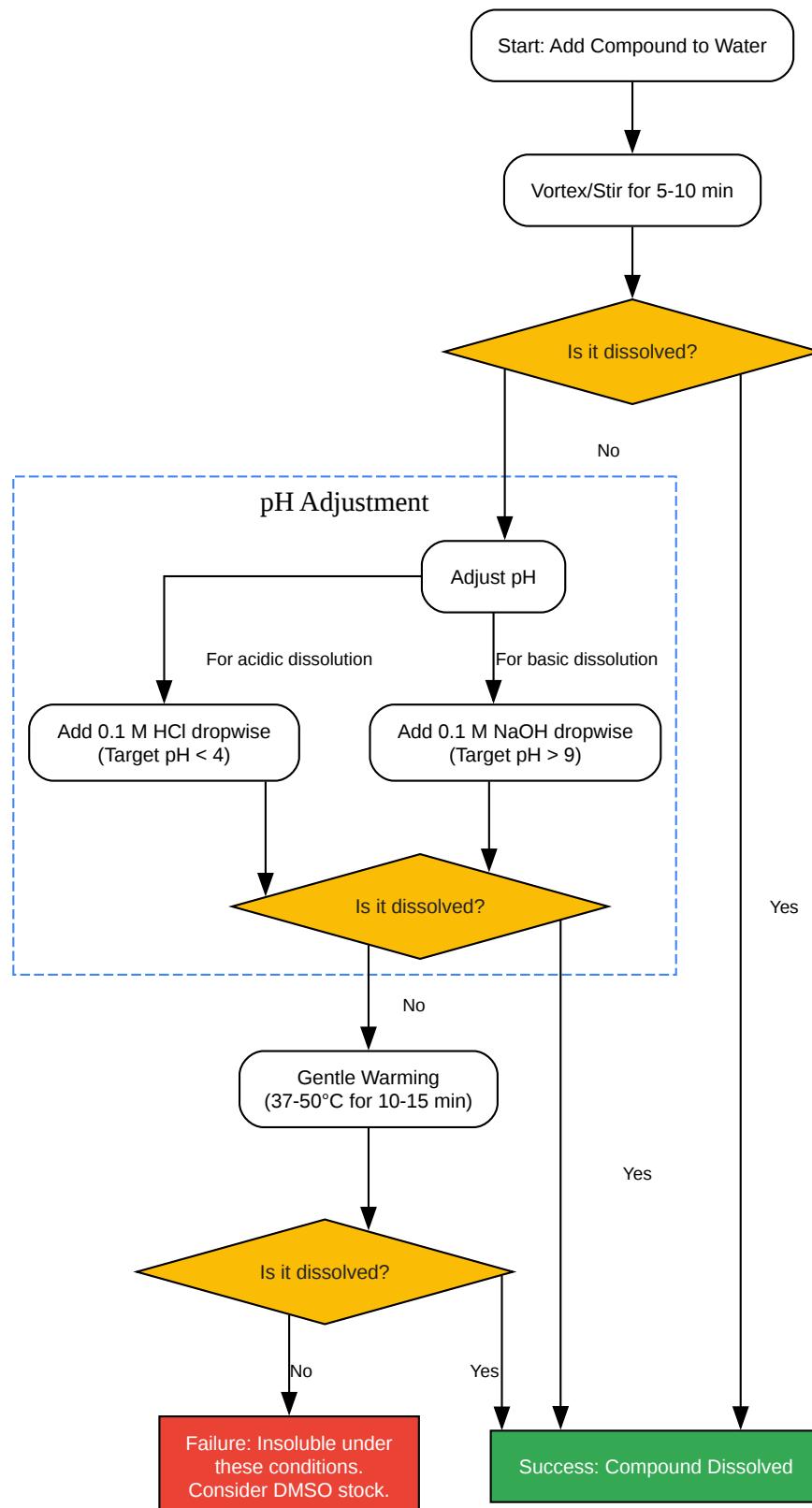
A4: For optimal results and longevity, follow these guidelines:

- Primary Stock Solution: Prepare a high-concentration stock solution (e.g., 10-50 mM) in anhydrous DMSO. Ensure the compound is fully dissolved, using gentle warming (to 37°C) or sonication if necessary[11].
- Storage: Once prepared, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store these aliquots at -20°C or -80°C.[3][14]
- Avoid Freeze-Thaw Cycles: Repeatedly freezing and thawing a stock solution can lead to compound degradation and precipitation over time, especially if moisture is introduced.[3][15] Using single-use aliquots prevents this.

Troubleshooting Guide: Common Solubility Issues

Problem 1: Compound Appears Insoluble in Water

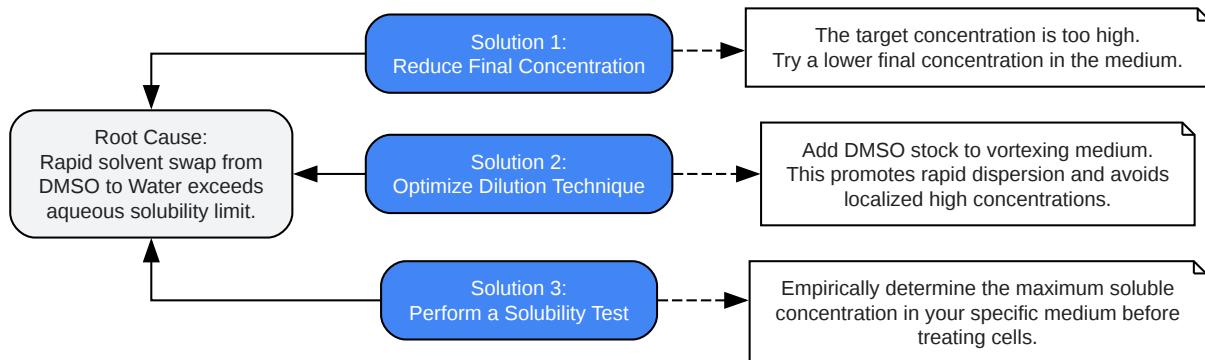
If you require an aqueous solution and the compound fails to dissolve, follow this workflow.

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Caption: Troubleshooting workflow for dissolving the compound in aqueous solutions.

Problem 2: Precipitation from DMSO Stock into Aqueous Medium

This is a critical step for cell-based assays. The key is to ensure a rapid and uniform dispersion of the compound into the medium while staying below the aqueous solubility limit.



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Caption: Root cause and solutions for compound precipitation from DMSO stock.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Work in a sterile environment if the stock will be used for cell culture. Use an anhydrous, sterile-filtered grade of DMSO.
- Weighing: Accurately weigh a precise amount of **2-Amino-3-(m-tolyl)propanoic acid** (Molecular Weight: 179.22 g/mol)[16]. For 1 mL of a 10 mM stock, you would need 1.7922 mg.
- Dissolution: Add the weighed compound to a sterile microcentrifuge or amber glass vial. Add the calculated volume of DMSO.
- Mixing: Vortex the solution vigorously for 2-3 minutes.

- Verification: Visually inspect the solution against a light source to ensure there are no visible particulates. If particulates remain, sonicate the vial in a water bath for 5-10 minutes or warm it to 37°C until the solution is clear.[11]
- Storage: Aliquot into single-use volumes and store at -20°C or -80°C.

Protocol 2: Kinetic Aqueous Solubility Determination (High-Throughput Method)

This protocol provides a quick assessment of the maximum soluble concentration of your compound when diluted from a DMSO stock into an aqueous buffer (e.g., PBS, pH 7.4).[17][18]

- Prepare Stock: Create a high-concentration stock solution in DMSO (e.g., 10 mM) as described in Protocol 1.
- Prepare Dilutions: In a 96-well plate, add your aqueous buffer (e.g., 198 µL of PBS per well).
- Add Compound: Add 2 µL of your 10 mM DMSO stock to the first well. Serially dilute this across the plate to create a range of concentrations (e.g., 100 µM, 50 µM, 25 µM, etc.). The final DMSO concentration will be 1%.
- Incubate: Seal the plate and shake it at room temperature for 1.5-2 hours.[18]
- Analysis: After incubation, visually inspect each well for signs of precipitation (cloudiness, particulates). Alternatively, for a quantitative measurement, use a plate-based nephelometer to measure light scattering or analyze the clear supernatant via UV-Vis spectroscopy or HPLC after filtering the samples through a solubility filter plate.[17][18]
- Determine Solubility: The highest concentration that remains clear is your approximate kinetic aqueous solubility under these conditions.

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